

Essential Safety and Logistical Information for Handling ISA-2011B

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Compound of Interest		
Compound Name:	ISA-2011B	
Cat. No.:	B612124	Get Quote

For researchers, scientists, and drug development professionals, the proper handling of investigational compounds like **ISA-2011B** is paramount to ensure laboratory safety and data integrity. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to build a foundation of trust and value in laboratory safety and chemical handling.

Properties of ISA-2011B

ISA-2011B is identified as a PIP5K1 α inhibitor with potential applications in cancer research.[1] While comprehensive safety data is not publicly available, its nature as a novel research compound necessitates handling it with the assumption that it is hazardous.[2]

Property	Value
Molecular Formula	C22H18CIN3O4
Molecular Weight	423.85
CAS Number	1395347-24-6
Appearance	Solid
Color	White to off-white
Storage	Room temperature in continental US; may vary elsewhere



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Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against potential exposure to **ISA-2011B**. The following table outlines the recommended PPE for various handling procedures.

Task	Recommended Personal Protective Equipment (PPE)	
Receiving and Unpacking	- Safety glasses- Nitrile gloves	
Weighing and Aliquoting (Dry Powder)	- ANSI Z87.1-compliant safety goggles- Face shield- Nitrile or neoprene gloves (double- gloving recommended)- Flame-resistant lab coat- N95 respirator (in the absence of a chemical fume hood)	
Solution Preparation	- ANSI Z87.1-compliant safety goggles- Face shield- Nitrile or neoprene gloves- Lab coat- Work within a certified chemical fume hood	
In Vitro / In Vivo Administration	- Safety glasses or goggles- Nitrile gloves- Lab coat or disposable gown	
Waste Disposal	- Safety goggles- Chemical-resistant gloves- Lab coat	

Note: Always consult your institution's specific safety guidelines and the material's Safety Data Sheet (SDS) if available.

Experimental Protocols: Step-by-Step Guidance

Receiving and Storage:

- Upon receipt, visually inspect the package for any signs of damage or leakage.
- Wear appropriate PPE (safety glasses and nitrile gloves) before opening the package.
- Verify that the container is properly labeled with the compound name, concentration, and date of receipt.[3]



- Store ISA-2011B in a cool, dry, and dark place, away from incompatible materials.[2][3] The
 recommended storage temperature is room temperature for shipping in the continental US,
 but specific long-term storage conditions should be confirmed.[1]
- Maintain an accurate inventory of the compound.[4]

Weighing and Solution Preparation:

This process should be performed in a designated area, preferably within a chemical fume hood, to minimize inhalation exposure.[5]

- Preparation:
 - Don the appropriate PPE: safety goggles, face shield, double gloves, and a lab coat.
 - Use a plastic-backed absorbent pad to line the work surface.
- Weighing:
 - Carefully weigh the desired amount of ISA-2011B solid.
 - Use anti-static weighing paper or a weighing boat.
- Solubilization:
 - Add the appropriate solvent as per the experimental protocol.
 - Ensure the solvent is compatible with ISA-2011B.
 - Gently swirl or vortex to dissolve the compound completely.
- Labeling and Storage:
 - Clearly label the solution with the compound name, concentration, solvent, and date of preparation.[3]
 - Store the solution under the recommended conditions, protecting it from light and temperature fluctuations.[3]



Experimental Workflow for Handling ISA-2011B

Experimental Workflow for Handling ISA-2011B Preparation Receiving and Inventory Proceed with caution Weighing and Aliquoting Use fume hood Solution Preparation Follow protocol Experimentation In Vitro / In Vivo Administration Record observations Data Collection and Analysis Post-experiment Disposal Waste Segregation Separate waste streams Decontamination Follow institutional guidelines Final Disposal

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Caption: A flowchart outlining the key stages of handling ISA-2011B from receipt to disposal.

Disposal Plan

Proper disposal of unused **ISA-2011B** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation:

- Solid Waste: Unused ISA-2011B powder, contaminated gloves, absorbent pads, and weighing paper should be collected in a designated, labeled hazardous waste container.
- Liquid Waste: Solutions containing ISA-2011B and contaminated solvents should be collected in a separate, labeled hazardous liquid waste container.
- Sharps: Needles and syringes used for administration must be disposed of in a designated sharps container.

Decontamination:

- All non-disposable equipment that has come into contact with **ISA-2011B** should be decontaminated with an appropriate solvent or cleaning agent.
- Work surfaces should be thoroughly cleaned after each use.

Final Disposal:

- All hazardous waste must be disposed of through your institution's Environmental Health and Safety (EHS) office.[5][8]
- Do not pour chemical waste down the drain.[3]
- Follow all local, state, and federal regulations for hazardous waste disposal.

Spill and Emergency Procedures:

In the event of a spill, remain calm and follow these steps:



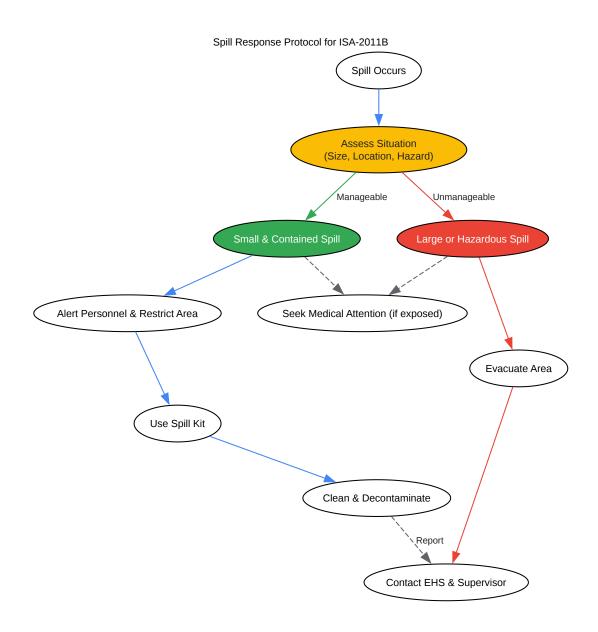




- · Alert others in the immediate area.
- Evacuate the area if the spill is large or poses an immediate inhalation hazard.
- If trained and safe to do so, contain the spill using a chemical spill kit.
 - For solid spills, gently cover with absorbent material to avoid creating dust.
 - For liquid spills, use absorbent pads to soak up the material, working from the outside in.
- Report the spill to your laboratory supervisor and EHS department.
- Seek medical attention immediately if you have been exposed to the chemical.

Logical Relationship for Spill Response





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Caption: A decision-making diagram for responding to a spill of ISA-2011B in the laboratory.



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. twu.edu [twu.edu]
- 3. maxedoutcompounds.com [maxedoutcompounds.com]
- 4. essr.umd.edu [essr.umd.edu]
- 5. Safety First: Best Practices for Handling Research Chemicals Omega Chemicals [omegachems.site]
- 6. ehs.ufl.edu [ehs.ufl.edu]
- 7. une.edu [une.edu]
- 8. Hazardous Waste Disposal Guide: Research Safety Northwestern University [researchsafety.northwestern.edu]
- 9. Guidance for Disposal of Drugs Used in Clinical Research | Research | WashU [research.washu.edu]
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